

Stability and Storage of Vinclozolin-13C3,D3: A Technical Guide

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Compound of Interest

Compound Name: Vinclozolin-13C3,D3

Cat. No.: B15558167

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for the isotopically labeled fungicide, **Vinclozolin-13C3,D3**. The information herein is critical for ensuring the integrity and accuracy of research and analytical applications involving this reference standard.

Chemical Information

Parameter	Value
Chemical Name	3-(3,5-dichlorophenyl)-5-ethenyl-5-methyl-2,4-oxazolidinedione-13C3,d3
Synonyms	(±)-Vinclozolin-13C3,d3
Chemical Formula	C ₉ ¹³ C ₃ H ₆ D ₃ Cl ₂ NO ₃
Molecular Weight	Approx. 292.13 g/mol
CAS Number	Not available (Labeled)
Parent CAS Number	50471-44-8

Recommended Storage Conditions

To maintain the chemical integrity and isotopic purity of **Vinclozolin-13C3,D3**, it is imperative to adhere to the following storage conditions, derived from safety data sheets and best practices for handling isotopically labeled and hazardous compounds.

Condition	Recommendation	Rationale
Temperature	Store in a cool, dry place. Ambient room temperature is generally acceptable for the solid material. For long-term storage, refrigeration (2-8 °C) is recommended.	Minimizes the rate of potential degradation reactions.
Light	Store in a dark place, protected from light.	Vinclozolin can be susceptible to photodegradation.
Atmosphere	Store in a well-ventilated area. Keep the container tightly closed.	Protects from atmospheric moisture and oxygen, which can contribute to hydrolysis and oxidation.
Inertness	For solutions, consider storage under an inert atmosphere (e.g., argon or nitrogen).	Reduces the risk of oxidative degradation, especially for long-term storage of solutions.

Chemical Stability Profile

Vinclozolin-13C3,D3 is a stable compound when stored and handled correctly. The primary routes of degradation for the parent compound, Vinclozolin, are hydrolysis and photodegradation. The isotopic labeling is not expected to significantly alter these fundamental stability characteristics.

Hydrolytic Stability

Vinclozolin is susceptible to hydrolysis, with the rate being pH-dependent. The degradation proceeds via the opening of the oxazolidine ring. The two primary degradation products are:

- M1: 2-[[[(3,5-dichlorophenyl)carbamoyl]oxy]-2-methyl-3-butenic acid

- M2: 3',5'-dichloro-2-hydroxy-2-methylbut-3-enanilide

Both of these can further degrade to the more stable and toxic metabolite, 3,5-dichloroaniline (3,5-DCA).[1][2]

Photolytic Stability

Exposure to light, particularly UV radiation, can induce the degradation of Vinclozolin. Photodegradation pathways can be complex and may lead to a variety of degradation products. Therefore, protection from light is a critical aspect of storage and handling.

Thermal Stability

Vinclozolin is relatively stable to heat in its solid form under recommended storage conditions. However, elevated temperatures, especially in the presence of moisture or other reactive species, can accelerate degradation.

Isotopic Stability

A key consideration for deuterated standards is the potential for H/D exchange. The deuterium atoms in **Vinclozolin-13C3,D3** are on a methyl group, which is generally stable and not prone to exchange under typical analytical and storage conditions. However, exposure to strong acids or bases, or high temperatures over extended periods, could potentially facilitate exchange, although this is considered a low risk under proper handling.

Stability in Solution

While the solid form is generally stable, **Vinclozolin-13C3,D3** in solution is more susceptible to degradation.

- **Solvent Choice:** Use high-purity, anhydrous solvents for preparing stock solutions. Common solvents include acetone, methanol, and acetonitrile.
- **Solution Storage:** Store solutions at low temperatures (e.g., -20°C) for long-term stability. For short-term use, refrigeration (2-8°C) is adequate.
- **Solution Stability:** A study on the unlabeled Vinclozolin demonstrated that an analytical solution was stable for up to 48 hours at room temperature.[3] It is best practice to prepare

fresh working solutions daily or to validate the stability of stored solutions for the intended period of use.

Experimental Protocols

The following section outlines a general framework for conducting a stability assessment of **Vinclozolin-13C3,D3**.

Stability-Indicating Analytical Method

A validated stability-indicating method is crucial for separating the intact **Vinclozolin-13C3,D3** from its potential degradation products. High-Performance Liquid Chromatography (HPLC) coupled with a UV or mass spectrometric detector is a suitable technique.

Example HPLC Method Parameters (for unlabeled Vinclozolin):[\[3\]](#)

Parameter	Condition
Column	Newcrom R1 (100mm x 3.2mm, 3µm)
Mobile Phase	Methanol:Water:Phosphoric Acid (55:45:0.1 v/v/v)
Flow Rate	1.0 mL/min
Detection	UV at 220 nm
Injection Volume	20 µL
Column Temperature	Ambient

Forced Degradation Study Protocol

A forced degradation study is essential to identify potential degradation products and to demonstrate the specificity of the analytical method.

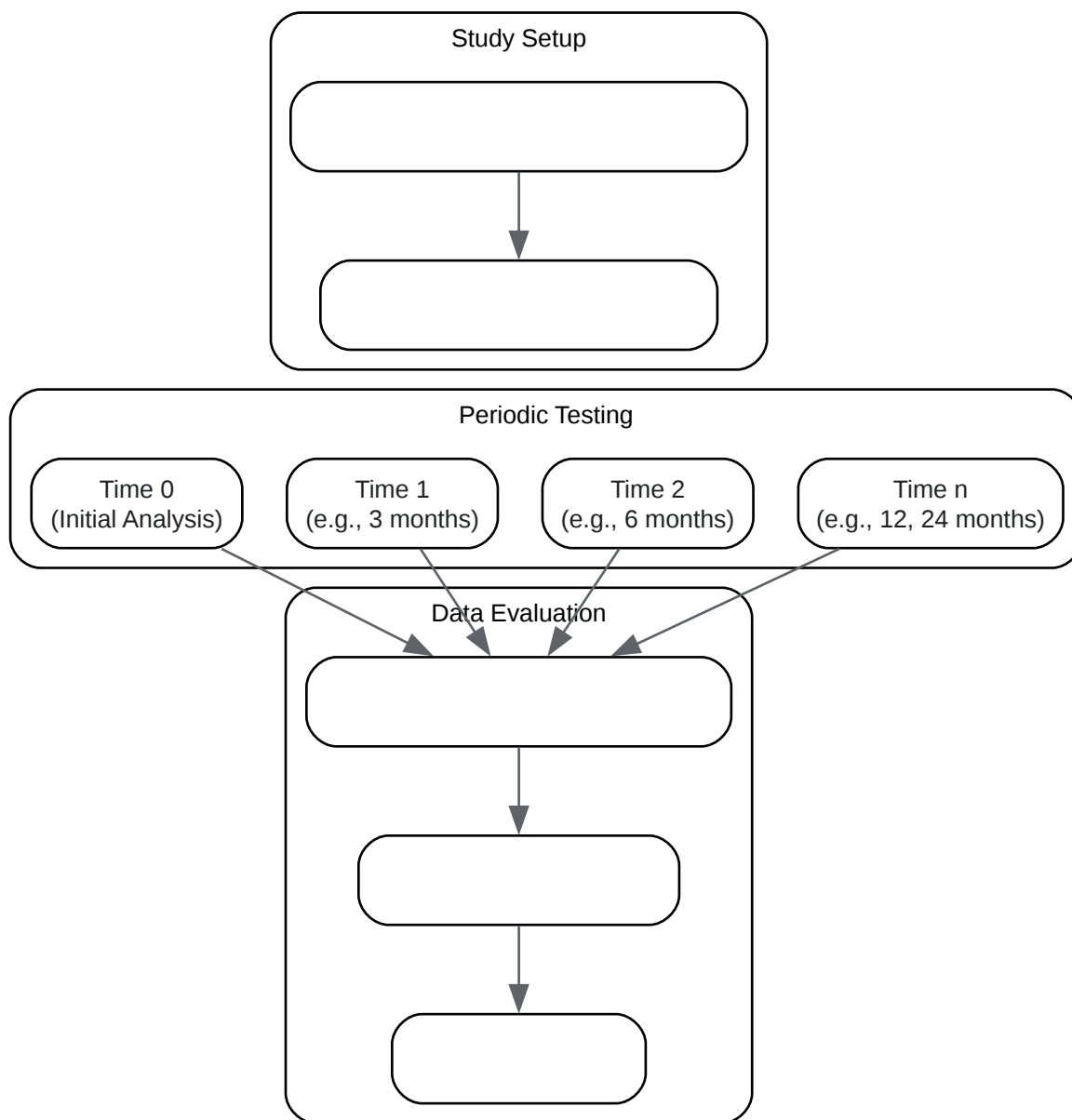
Workflow for a Forced Degradation Study:

Caption: Workflow for a forced degradation study of **Vinclozolin-13C3,D3**.

Long-Term Stability Study Protocol

A long-term stability study evaluates the degradation of **Vinclozolin-13C3,D3** under recommended storage conditions.

Logical Flow for Long-Term Stability Assessment:



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Caption: Logical flow for a long-term stability study.

Summary and Recommendations

- **Storage:** **Vinclozolin-13C3,D3** should be stored in a cool, dry, and dark place, with the container tightly sealed. For long-term storage, especially of solutions, refrigeration or freezing is recommended.
- **Handling:** Avoid exposure to high temperatures, strong light, and extreme pH conditions. Use high-purity, anhydrous solvents for preparing solutions.
- **Stability:** The compound is chemically stable under standard ambient conditions in its solid form. In solution, it is susceptible to hydrolysis and photodegradation. Prepare solutions fresh or validate their stability for the intended period of use.
- **Isotopic Integrity:** The carbon-13 and deuterium labels are on stable positions within the molecule and are not expected to exchange under normal conditions.

By adhering to these guidelines, researchers, scientists, and drug development professionals can ensure the reliability and accuracy of their results when using **Vinclozolin-13C3,D3** as a reference standard.

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References

- 1. Microbial biodegradation and toxicity of vinclozolin and its toxic metabolite 3,5-dichloroaniline - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Environmental hormone disruptors: evidence that vinclozolin developmental toxicity is mediated by antiandrogenic metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. chemicaljournal.in [chemicaljournal.in]
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